

Personal protective equipment for handling 1,2,7-Trichloronaphthalene

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Compound of Interest

Compound Name: 1,2,7-Trichloronaphthalene

Cat. No.: B15346560

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Essential Safety and Handling Guide for 1,2,7-Trichloronaphthalene

This guide provides crucial safety and logistical information for the handling and disposal of **1,2,7-Trichloronaphthalene**, a polychlorinated naphthalene (PCN).^[1] Adherence to these procedures is vital for the safety of all laboratory personnel.

1. Hazard Identification and Personal Protective Equipment (PPE)

1,2,7-Trichloronaphthalene is a member of the polychlorinated naphthalene family, which is known to be persistent in the environment.^[1] While specific toxicity data for this isomer is limited, related compounds are known to cause skin, eye, and respiratory tract irritation, and may be harmful if swallowed, with the potential for liver damage.^[2] Therefore, appropriate PPE is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specification
Hands	Chemical-resistant gloves	Nitrile, Neoprene, or Butyl rubber.[3] Check manufacturer's instructions for compatibility.
Body	Chemical-resistant coveralls or lab coat	Long-sleeved, preferably disposable.[4]
Eyes/Face	Safety glasses with side shields or chemical splash goggles	Must meet ANSI Z87.1 standards.[4] A face shield may be required for splash hazards.[5]
Respiratory	Air-purifying respirator with appropriate cartridges	Use in a well-ventilated area or under a chemical fume hood. [6] A self-contained breathing apparatus (SCBA) may be necessary for spill response.[7]
Feet	Closed-toe, chemical-resistant shoes	Leather or other impervious material.[8]

2. Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Locate the nearest safety shower and eyewash station.
- Ventilation: Always handle **1,2,7-Trichloronaphthalene** in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Dispensing: When transferring or weighing, avoid generating dust or aerosols.
- Contamination: Prevent contact with skin, eyes, and clothing.[9] Wash hands thoroughly after handling, even if gloves were worn.[6][9] Do not eat, drink, or smoke in the work area.[6][10]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[10] Keep containers tightly closed.[9]

3. Spill and Emergency Procedures

In the event of a spill:

- Evacuate: Immediately evacuate non-essential personnel from the area.[11]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[11]
- Decontamination: Clean the spill area with soap and water.

In case of exposure:

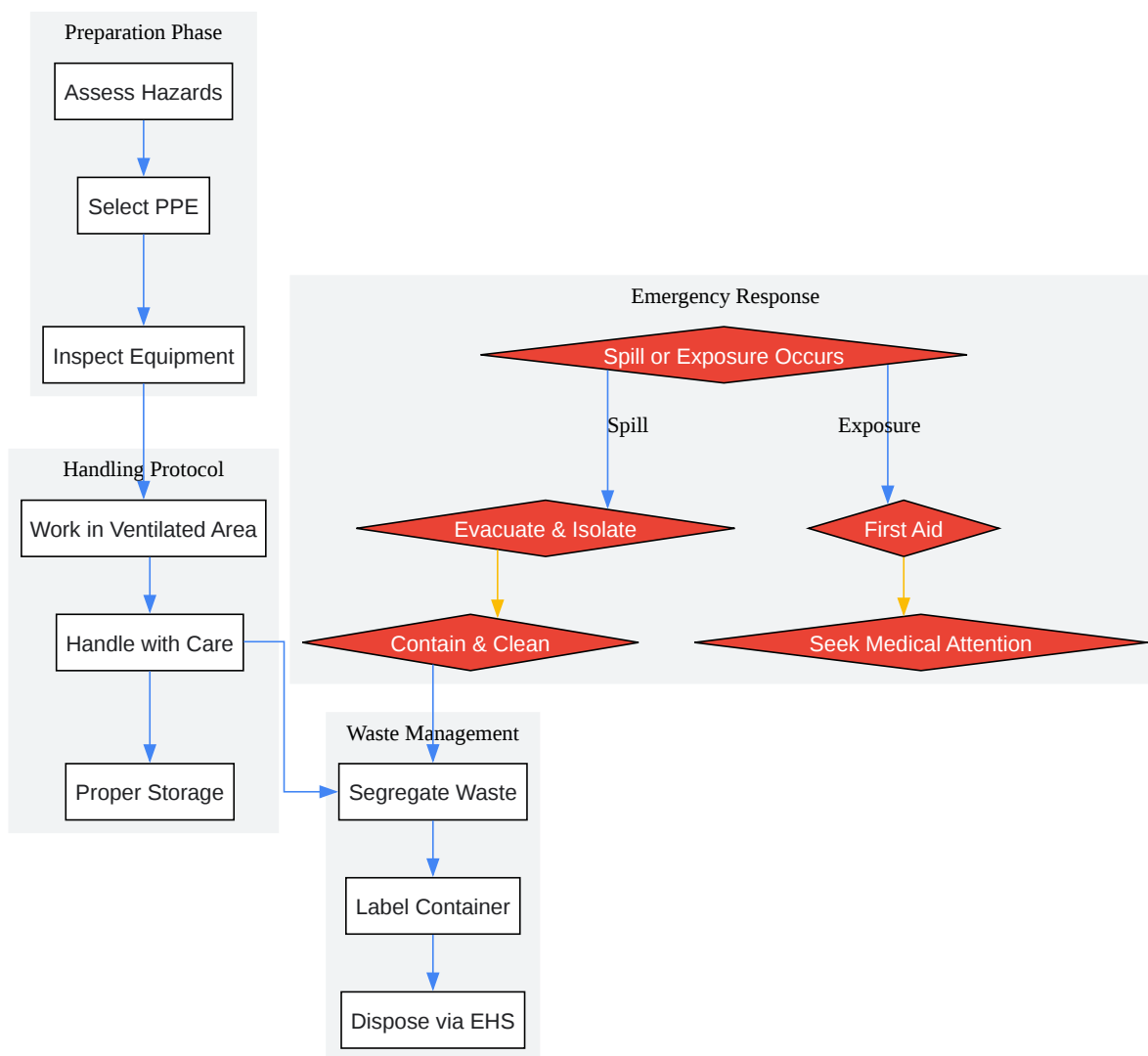
- Eyes: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids.[2][9] Seek medical attention.[2]
- Skin: Immediately wash with soap and plenty of water.[9] Remove contaminated clothing. Seek medical attention if irritation persists.[2]
- Inhalation: Move to fresh air.[9] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[10] Seek immediate medical attention.

4. Disposal Plan

All waste containing **1,2,7-Trichloronaphthalene** must be treated as hazardous waste.

- Waste Collection: Collect all contaminated materials (e.g., gloves, absorbent, empty containers) in a designated, properly labeled hazardous waste container.
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the chemical name "**1,2,7-Trichloronaphthalene**".
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[12\]](#)[\[13\]](#) Follow all local, state, and federal regulations.

5. Logical Relationship of Safety Procedures



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Caption: Workflow for safe handling of **1,2,7-Trichloronaphthalene**.

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